

Personal protective equipment for handling 2-Methylbenzophenone

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Compound of Interest

Compound Name: **2-Methylbenzophenone**

Cat. No.: **B1664564**

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Essential Safety and Handling Guide for 2-Methylbenzophenone

This guide provides critical safety and logistical information for the proper handling and disposal of **2-Methylbenzophenone**. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Methylbenzophenone** is provided in the table below. This information is essential for understanding its behavior and potential hazards.

Property	Value
Molecular Formula	C14H12O
Molecular Weight	196.24 g/mol [1]
Physical State	Liquid or Oil [2] [3]
Appearance	Colorless to Light yellow [2] [3]
Melting Point	< -18 °C / -0.4 °F [3]
Boiling Point	309 - 311 °C / 588.2 - 591.8 °F @ 760 mmHg [3]
Flash Point	> 112 °C / > 233.6 °F [3]
Solubility	Slightly soluble in Chloroform and Methanol [2]
Specific Gravity	1.083 [2]

Hazard Identification and Personal Protective Equipment (PPE)

2-Methylbenzophenone is classified as a hazardous substance with the following risk profile:

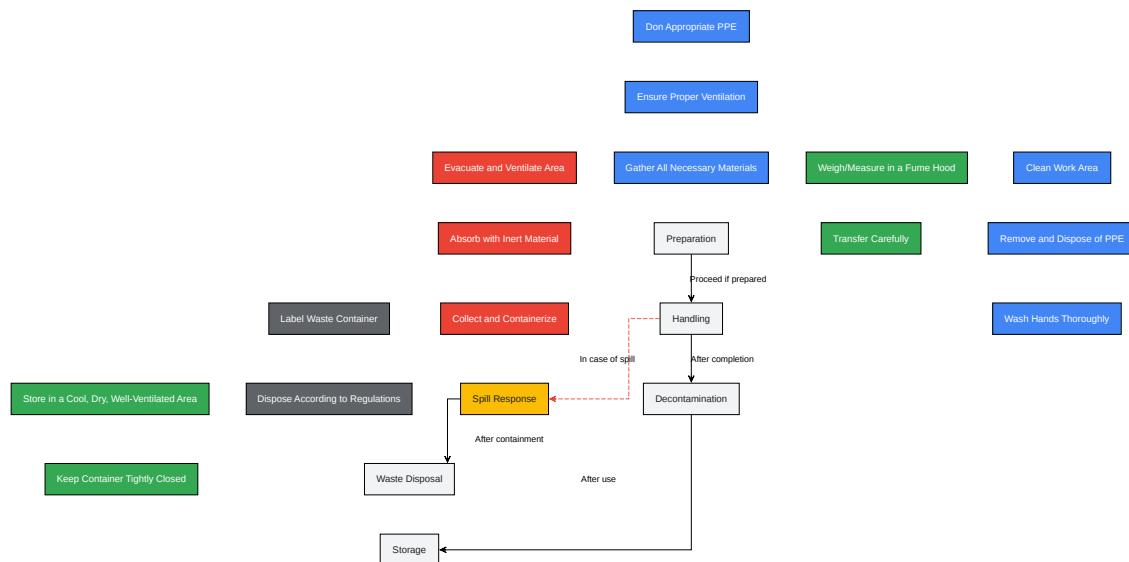
- H315: Causes skin irritation[\[1\]](#)[\[2\]](#)[\[4\]](#)
- H319: Causes serious eye irritation[\[1\]](#)[\[2\]](#)[\[4\]](#)
- H335: May cause respiratory irritation[\[1\]](#)[\[2\]](#)[\[4\]](#)

To mitigate these risks, the following personal protective equipment is mandatory when handling **2-Methylbenzophenone**:

PPE Category	Required Equipment
Eye/Face Protection	Chemical safety goggles or a face shield. [5]
Skin Protection	Chemical-resistant gloves (e.g., neoprene, butyl rubber) and a lab coat or protective suit. [5] [6]
Respiratory Protection	A NIOSH-approved respirator is necessary if working in a poorly ventilated area or when there is a risk of generating aerosols or vapors. [5] [6]
Footwear	Closed-toe shoes are required in any laboratory setting where chemicals are handled. [7]

Operational Plan: Handling and Disposal

A systematic approach to handling and disposal is crucial for safety. The following workflow outlines the necessary steps.



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Caption: Workflow for the safe handling and disposal of **2-Methylbenzophenone**.

Experimental Protocols

Handling Protocol:

- Preparation: Before handling, ensure that a chemical fume hood is operational and that all necessary PPE is readily available.[\[4\]](#) Prepare all required equipment and reagents.
- Weighing and Transferring: Conduct all weighing and transferring of **2-Methylbenzophenone** inside a chemical fume hood to minimize inhalation exposure.[\[4\]](#)
- Spill Management: In the event of a spill, evacuate the immediate area and ensure adequate ventilation.[\[4\]](#) Absorb the spill with an inert material such as sand or vermiculite.[\[3\]](#)[\[5\]](#) Collect the absorbed material into a sealed container for disposal.[\[3\]](#)[\[4\]](#)
- Decontamination: After handling, decontaminate all surfaces and equipment. Remove and properly dispose of contaminated PPE. Wash hands thoroughly with soap and water.[\[2\]](#)

Disposal Plan:

- Waste Collection: Collect all waste materials containing **2-Methylbenzophenone** in a designated, labeled, and sealed container.
- Regulatory Compliance: Dispose of the chemical waste in accordance with all local, state, and federal regulations.[\[2\]](#)[\[4\]](#) This may involve incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[5\]](#) Do not dispose of this chemical down the drain.[\[8\]](#)

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure:

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[2][4]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[9] If skin irritation occurs, seek medical attention.[2][4]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so.[2][4] Seek immediate medical attention.[9]
Ingestion	Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[8][9]

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